

# methyl arachidate comparison other fatty acid methyl esters

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## Compound Focus: Methyl arachidate

CAS No.: 1120-28-1

Cat. No.: S586949

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## Methyl Arachidate Profile and Comparative Data

The table below summarizes the identified properties and analytical data for methyl arachidate alongside other common FAMES for context.

Property/FAME Name	Methyl Arachidate	Methyl Linoleate	Methyl Oleate	Methyl Palmitate
Systematic Name	Methyl eicosanoate [1] [2]	Methyl (9Z,12Z)-octadeca-9,12-dienoate [3]	Methyl (9Z)-octadec-9-enoate [3]	Methyl hexadecanoate [3]
CAS Number	1120-28-1 [1]	112-63-0	112-62-9	112-39-0
Molecular Formula	C <sub>21</sub> H <sub>42</sub> O <sub>2</sub> [4] [1]	C <sub>19</sub> H <sub>34</sub> O <sub>2</sub>	C <sub>19</sub> H <sub>36</sub> O <sub>2</sub>	C <sub>17</sub> H <sub>34</sub> O <sub>2</sub>
Molecular Weight	326.56 g/mol [1]	294.5 g/mol	296.5 g/mol	270.5 g/mol
Category	Saturated FAME [5]	Polyunsaturated FAME (Omega-6) [3]	Monounsaturated FAME (Omega-9) [3]	Saturated FAME [3]

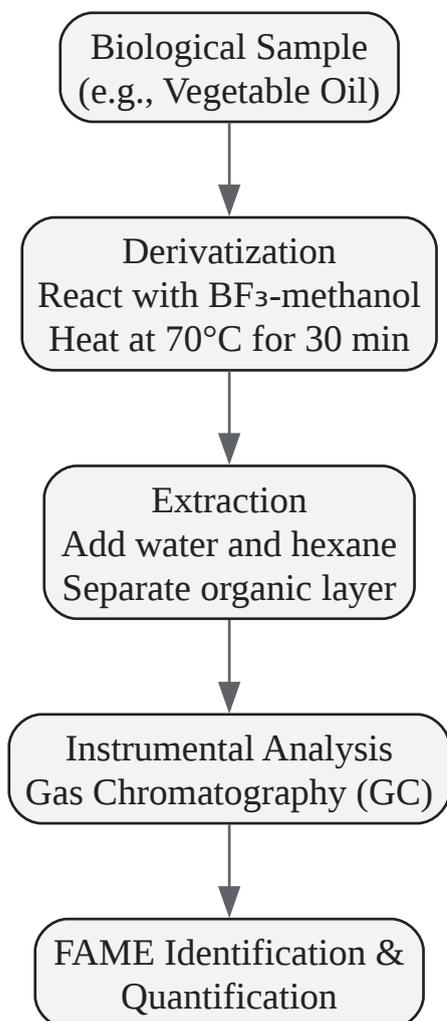
Property/FAME Name	Methyl Arachidate	Methyl Linoleate	Methyl Oleate	Methyl Palmitate
Chain Length:Saturation	C20:0 [3]	C18:2 [3]	C18:1 [3]	C16:0 [3]
Reported Biological Activity	Leukotriene A4 hydrolase (LTA4H) inhibitor [2]	Information missing	Information missing	Information missing
Retention Time (GC)	47.92 min [3]	47.32 min [3]	45.34 min [3]	39.68 min [3]
GC Column	Rt-2560, 100 m [3]	Rt-2560, 100 m [3]	Rt-2560, 100 m [3]	Rt-2560, 100 m [3]

## Experimental Context and Protocols

The quantitative data in the table above is derived from specific, standardized experimental conditions. Here are the key methodologies cited in the research:

- **Gas Chromatography (GC) Analysis:** The retention times for the FAMES were determined using high-resolution GC [3]. The analysis was performed on an **Rt-2560 capillary column (100 m length, 0.25 mm inner diameter, 0.20 µm film thickness)** [3]. The oven temperature was programmed from **100°C (hold for 4 minutes) to 240°C at a rate of 3°C/min, followed by a 15-minute hold** [3]. Helium was used as the carrier gas.
- **Sample Preparation (Derivatization):** To analyze fatty acids from natural sources like oils, they must first be converted into their methyl ester (FAME) derivatives. A common method involves reacting the oil sample (e.g., 0.1 g) with a **boron trifluoride-methanol (BF<sub>3</sub>-methanol) reagent** [5]. This mixture is heated (e.g., **70°C for 30 minutes**). After cooling, the FAMES are extracted into an organic solvent like hexane for GC analysis [5] [3].

The following diagram illustrates this multi-step workflow for preparing and analyzing fatty acids from biological samples.



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## How to Proceed with Your Comparison Guide

Given the limited direct comparative experimental data, you may need to take the following steps to build a more complete guide:

- **Consult Specialized Databases:** Look into analytical chemistry databases like **NIST Chemistry WebBook** or **LipidMaps** for extensive data on physical properties (e.g., viscosity, melting point) of various FAMEs.
- **Review Metabolic Pathway Studies:** Since **methyl arachidate** is a derivative of arachidonic acid, exploring the **arachidonic acid metabolic pathway** could provide deeper insights [6]. Its inhibitory effect on LTA<sub>4</sub>H suggests a potential role in modulating inflammation [2].

- **Benchmarking Experiments:** Consider designing your own experiments to benchmark **methyl arachidate** against other FAMEs for properties critical to your audience, such as **stability, solubility in different solvents, or performance as a penetration enhancer in drug formulations.**

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## References

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